

An In-depth Technical Guide to the Safe Handling of Methyltriphenylphosphonium Iodide

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Compound of Interest

Compound Name: *Methyltriphenylphosphonium
iodide*

Cat. No.: *B127264*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methyltriphenylphosphonium iodide** (CAS No. 2065-66-9), a common reagent in organic synthesis, particularly in the Wittig reaction. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Hazard Identification and Classification

Methyltriphenylphosphonium iodide is a hazardous substance that requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[\[1\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[3\]](#)[\[4\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

Signal Word: Danger[\[1\]](#)

Hazard Statements (H-Statements):

- H301: Toxic if swallowed.[1]
- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

Precautionary Statements (P-Statements): A selection of key precautionary statements includes:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2][3]
- P264: Wash face, hands and any exposed skin thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]

Quantitative Safety and Physical Data

The following tables summarize key quantitative data for **Methyltriphenylphosphonium iodide**.

Table 1: Toxicological Data

Parameter	Value	Species	Reference
LD50 Oral	175 mg/kg	Rat	[2][5]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	Off-white to yellowish powder	[5]
Melting Point	183-187 °C	[2]
Solubility	Soluble in water, acetone, dichloromethane, and methanol.	
Stability	Stable under recommended storage conditions.	
Hygroscopicity	Hygroscopic	
Light Sensitivity	Light sensitive	

Experimental Protocols for Safe Handling

Given the hazardous and sensitive nature of **Methyltriphenylphosphonium iodide**, the following detailed protocols are recommended.

Protocol for Weighing and Dispensing

This protocol is designed to minimize exposure and prevent contamination of the reagent.

Materials:

- Certified chemical fume hood
- Analytical balance
- Anti-static weighing boat or glass vial with a screw cap
- Spatula (preferably disposable)
- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and nitrile gloves.

Procedure:

- **Preparation:** Don all required PPE. Ensure the chemical fume hood is functioning correctly. Decontaminate the work surface within the fume hood.
- **Taring the Container:** Place a labeled, clean, and dry weighing boat or a vial with its cap on the analytical balance and tare it.
- **Transferring the Powder:** Move the tared container into the chemical fume hood. Carefully open the **Methyltriphenylphosphonium iodide** container inside the hood. Using a clean spatula, transfer the desired amount of the powder to the weighing container. Avoid creating dust.
- **Sealing and Re-weighing:** Securely close the weighing container. Remove it from the fume hood and place it on the analytical balance to record the weight.
- **Storage of Stock:** Tightly reseal the main container of **Methyltriphenylphosphonium iodide** immediately after dispensing to protect it from moisture and light. Store it according to the recommended conditions.
- **Cleaning:** Dispose of any contaminated disposable materials (e.g., weighing boat, gloves) in a designated hazardous waste container. Clean the spatula and the work surface thoroughly.

Protocol for Quenching a Wittig Reaction

This protocol outlines a safe method for quenching a reaction where **Methyltriphenylphosphonium iodide** has been used to generate a phosphonium ylide.

Materials:

- Reaction mixture containing the Wittig reagent.
- Saturated aqueous ammonium chloride (NH₄Cl) solution.
- Appropriate organic solvent for extraction (e.g., diethyl ether, ethyl acetate).
- Separatory funnel.

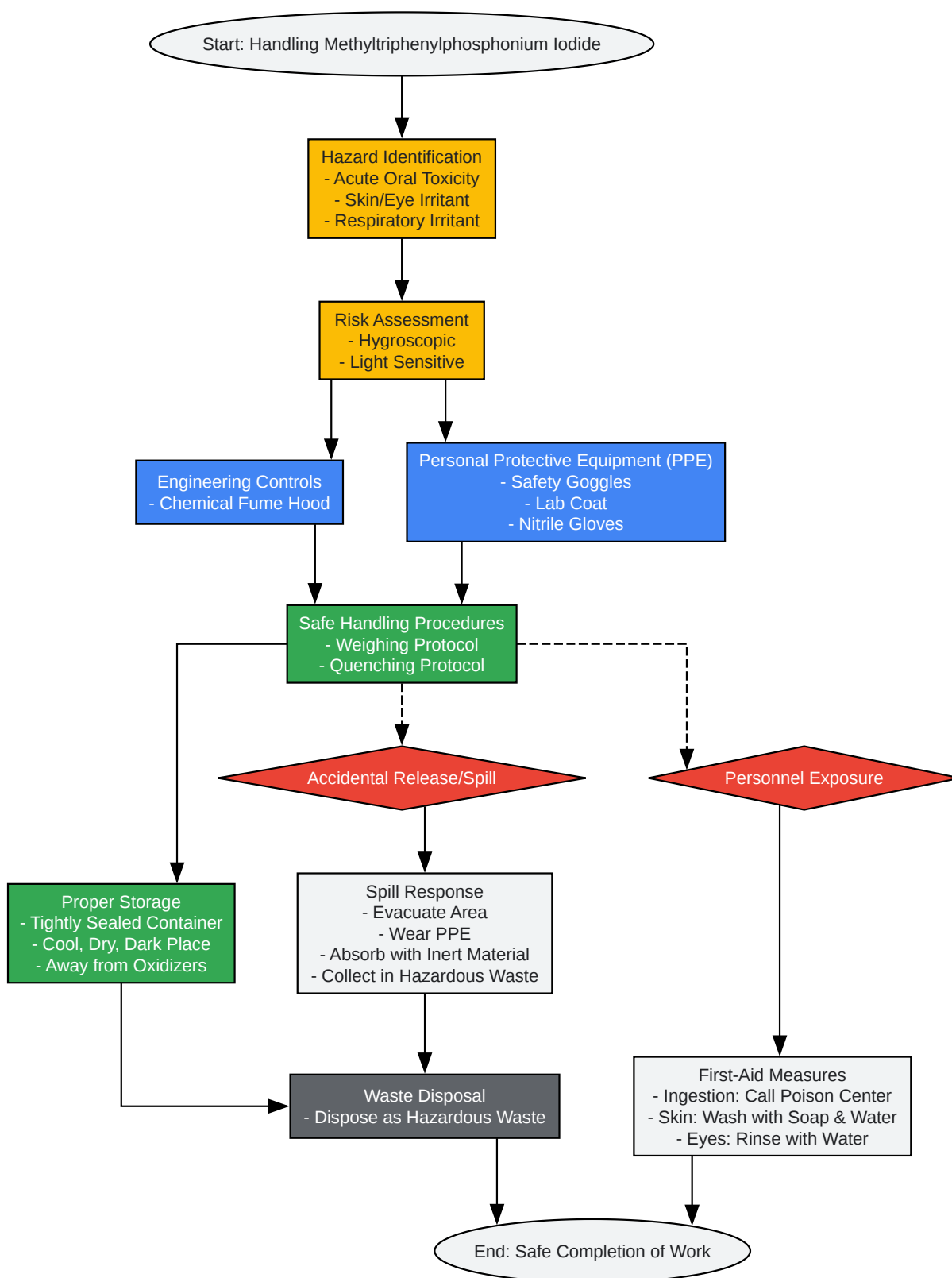
- PPE as described above.

Procedure:

- **Cooling the Reaction:** Ensure the reaction mixture is cooled to an appropriate temperature (often 0 °C or room temperature, depending on the specific reaction) in an ice bath.
- **Quenching:** Slowly and carefully add a saturated aqueous solution of ammonium chloride to the reaction mixture while stirring. This will protonate any remaining ylide and other basic species.
- **Extraction:** Transfer the quenched reaction mixture to a separatory funnel. Add the appropriate organic solvent and perform a liquid-liquid extraction to separate the desired organic product from the aqueous layer containing the quenched salts.
- **Work-up:** Wash the organic layer with brine, dry it over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure.
- **Waste Disposal:** Dispose of the aqueous layer and any other chemical waste according to your institution's hazardous waste disposal procedures.

Visualizing Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Methyltriphenylphosphonium iodide**, from initial assessment to emergency response.



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